

Application of Sodium Thiosulfate in Gold Mining Extraction Studies

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Compound of Interest

Compound Name: Sodium thiosulfate

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Abstract:

This document provides detailed application notes and protocols for the use of **sodium thiosulfate** as a lixiviant in gold extraction studies. Thiosulfate leaching presents a non-toxic and often more effective alternative to traditional cyanidation, particularly for treating refractory and carbonaceous gold ores.[1][2][3] This guide is intended for researchers, scientists, and professionals in the fields of metallurgy and drug development who are exploring advanced, environmentally benign methods for precious metal extraction. The protocols outlined herein cover key experimental procedures, including leaching, resin-in-pulp for gold recovery, and elution. Quantitative data from various studies are summarized in structured tables for comparative analysis. Additionally, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the underlying processes.

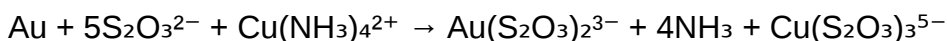
Introduction

For over a century, cyanidation has been the dominant method for gold extraction due to its efficiency and low cost.[4] However, the high toxicity of cyanide and its environmental impact have prompted significant research into alternative lixiviants.[1][2] **Sodium thiosulfate** has emerged as one of the most promising alternatives, offering several advantages:

- **Low Toxicity:** Thiosulfate and its related compounds are significantly less toxic than cyanide, reducing environmental risks and safety concerns.[1][2]

- **Efficacy with Refractory Ores:** Thiosulfate leaching can achieve higher gold recovery from certain types of refractory ores, such as carbonaceous or "preg-robbing" ores, where cyanidation is less effective.[1][5][6] This is because the gold thiosulfate complex has a lower affinity for the carbonaceous material compared to the gold cyanide complex.[5][6]
- **Applicability to Copper-Rich Ores:** Thiosulfate leaching can be advantageous for ores with high copper content, as copper minerals consume large amounts of cyanide, leading to increased reagent costs and processing challenges.[7][8]

The chemistry of thiosulfate leaching is complex, typically involving a copper-ammonia catalytic system.[9][10] Copper (II) ions act as the primary oxidant for gold, while ammonia serves to stabilize the copper ions in the alkaline solution.[9][10][11] The overall leaching reaction can be summarized as follows:



This document provides a comprehensive overview of the application of **sodium thiosulfate** in gold extraction, with a focus on experimental design and execution.

Data Presentation: Quantitative Analysis of Thiosulfate Leaching Parameters

The efficiency of gold extraction using thiosulfate is influenced by several key parameters. The following tables summarize quantitative data from various studies to provide a comparative overview.

Table 1: Effect of Reagent Concentration on Gold Extraction

Thiosulfate (M)	Ammonia (M)	Copper (M)	Gold Extraction (%)	Leaching Time (h)	Ore Type	Reference
1	1	0.05	69.6	24	Refractory Ore	[12]
0.5	1.0	0.1	~87	2	High-Sulfide Concentrate	[11]
0.3	3	0.03	95	24	Canadian Ore with Copper	[13]
0.7	- (Ammoniacal solution)	0.002	58	6	Auriferous Ore	[14]
0.15	1.5	0.15	>90	8	High Copper Gold Concentrate	[8]
0.1	0.4	-	-	-	-	[9]

Table 2: Influence of pH, Temperature, and Other Factors on Gold Leaching

pH	Temperature (°C)	Other Conditions	Gold Extraction (%)	Leaching Time (h)	Ore Type	Reference
10.5	35	-	73	-	Carbonaceous Ore	[15]
10.5	60	-	58	6	Auriferous Ore	[14]
9.3	60	1.75 M Glycine, 0.004 M KMnO ₄	89	6	Auriferous Ore	[14]
7.0	40	0.15 M CaTS	65	6	Pressure Oxidation Residues	[16]
9-10	40	Stirring speed 400 rpm	>90	8	High Copper Gold Concentrate	[8]
>11.4	30	-	-	-	Precious Metals Ores	[9]

Table 3: Gold Recovery from Thiosulfate Leach Solutions Using Resin Adsorption

Resin Type	Adsorption Capacity (mg/L)	Eluent	Elution Efficiency (%)	Comments	Reference
Strong-base anion exchange	up to 6000	Nitrate solution	Efficient	Copper can be selectively pre-eluted with ammonia.	[17]
Strong-base resin	-	Polythionate ions	99.9	Trithionate is the preferred eluant.	[18]
Strong-base anion exchange	-	Chloride + Sulfite	Majority of gold stripped within 2 bed volumes	Sulfite converts the gold thiosulfate complex to a species with lower resin affinity.	[19]
-	-	KSCN	98	Thiocyanate is an effective but not economical or environmentally friendly eluent.	[19]

Experimental Protocols

Protocol for Thiosulfate Leaching of Gold Ore

This protocol outlines a typical laboratory-scale procedure for leaching gold from a prepared ore sample using a **sodium thiosulfate** solution.

1. Materials and Reagents:

- Gold-bearing ore, ground to a desired particle size (e.g., -38 μm)
- **Sodium thiosulfate** ($\text{Na}_2\text{S}_2\text{O}_3$)
- Ammonia solution (NH_3)
- Copper sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Deionized water
- pH meter
- Stirred tank reactor or bottle roller
- Filtration apparatus

2. Procedure:

- Prepare the leaching solution by dissolving the required amounts of **sodium thiosulfate**, copper sulfate, and ammonia in deionized water to achieve the target concentrations (refer to Table 1 for examples).
- Adjust the pH of the leaching solution to the desired level (typically between 9 and 10.5) using ammonia or a suitable acid/base.[\[1\]](#)[\[14\]](#)
- Measure a specific mass of the ground ore and place it into the reaction vessel.
- Add the leaching solution to the reaction vessel to achieve the desired pulp density (e.g., 10-20% solids).[\[11\]](#)
- Commence agitation at a constant rate (e.g., 400 rpm) and maintain a constant temperature (e.g., 25-60°C).[\[11\]](#)[\[14\]](#)
- Monitor and record the pH of the slurry at regular intervals and adjust as necessary.
- Take samples of the leach slurry at predetermined time intervals (e.g., 1, 2, 4, 8, 24 hours).

- Filter the samples to separate the pregnant leach solution from the solid residue.
- Analyze the pregnant leach solution for gold concentration using a suitable analytical technique such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- Calculate the gold extraction percentage based on the initial gold content of the ore.

Protocol for Gold Recovery using Resin-in-Pulp (RIP)

This protocol describes the recovery of the dissolved gold thiosulfate complex from the leach slurry using an anion exchange resin.

1. Materials and Reagents:

- Pregnant leach slurry from the thiosulfate leaching step
- Strong-base anion exchange resin
- RIP reaction vessels with screens to retain the resin
- Overhead stirrers

2. Procedure:

- Following the leaching stage, introduce the strong-base anion exchange resin into the leach slurry. The resin dosage will depend on the expected gold concentration and the resin's loading capacity.
- Continue agitation to ensure good contact between the resin beads and the slurry.
- The RIP process can be conducted in a series of stages (a cascade) to maximize gold recovery. In a counter-current setup, fresh resin is added to the last stage and moves progressively towards the first stage, while the pulp flows in the opposite direction.
- Allow sufficient residence time for the gold thiosulfate complex to adsorb onto the resin. This can range from several hours to over 24 hours.

- Periodically, remove a small sample of the resin and the barren solution to monitor the gold loading on the resin and the remaining gold concentration in the solution.
- Once the resin in the first stage is loaded to the desired capacity, it is removed for elution.
- The barren pulp from the final stage is discharged as tailings.

Protocol for Elution of Gold from Loaded Resin

This protocol details the process of stripping the adsorbed gold from the loaded resin to produce a concentrated gold solution.

1. Materials and Reagents:

- Gold-loaded anion exchange resin
- Eluent solution (e.g., nitrate, polythionate, or a chloride-sulfite mixture)
- Elution column
- Pumps for circulating the eluent

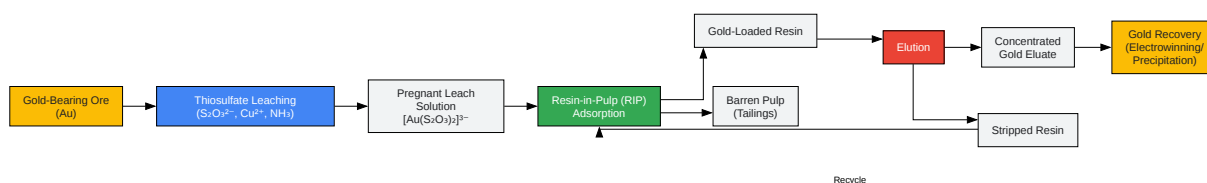
2. Procedure:

- Transfer the gold-loaded resin to an elution column.
- If significant amounts of copper are co-adsorbed, a pre-elution step may be necessary. This can be achieved by washing the resin with an ammoniacal solution to selectively remove the copper.[\[4\]](#)
- Prepare the chosen eluent solution. For example, a trithionate eluant can be prepared for highly effective gold elution.[\[18\]](#)
- Pump the eluent solution through the resin bed in the elution column at a controlled flow rate.
- Collect the eluate, which now contains the concentrated gold complex.
- Monitor the gold concentration in the eluate and the barren eluent to determine the completion of the elution process.

- The stripped resin can be regenerated and recycled back to the RIP circuit.[18]
- The gold can be recovered from the concentrated eluate by methods such as electrowinning or precipitation.[17][18]

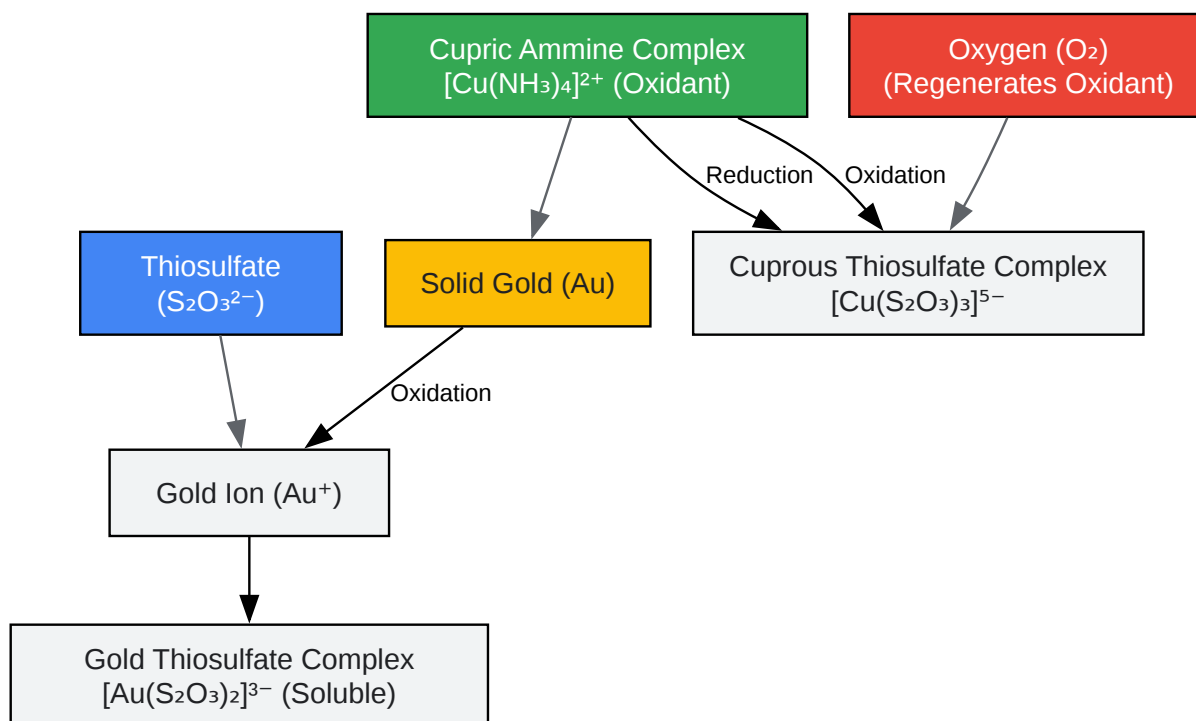
Visualizations

The following diagrams illustrate the key processes and pathways involved in the thiosulfate leaching of gold.



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Caption: Experimental workflow for thiosulfate leaching and gold recovery.



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Caption: Simplified chemical pathway of gold thiosulfate leaching.

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